

Application Notes and Protocols for Thulium-Doped Solid-State Lasers

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Compound of Interest

Compound Name: Thulium sulfide (Tm_2S_3)

Cat. No.: B077983

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A Note on Thulium Sulfide: Initial investigations into the use of Thulium Sulfide (Tm_2S_3) as a direct dopant in solid-state lasers did not yield significant results in currently available research literature. The predominant method for creating Thulium-based solid-state laser gain media involves doping host crystals with Thulium ions (Tm^{3+}). Therefore, these application notes and protocols will focus on the well-established and widely researched field of Thulium-doped crystals such as Tm:YAG, Tm:YAP, and Tm:GdVO₄.

Application Notes

Thulium-doped solid-state lasers are a significant class of infrared lasers, primarily operating in the eye-safe spectral region around 2 μm . This characteristic, coupled with high efficiency and robust performance, makes them suitable for a wide array of applications in research, medicine, and industry.

Key Applications:

- **Medical Surgery:** The strong absorption of the ~2 μm wavelength by water makes Tm-doped lasers excellent tools for precise soft tissue surgery with minimal collateral damage. Applications include urology (lithotripsy), neurosurgery, and ophthalmology.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Remote Sensing and LiDAR:** The eye-safe nature of the ~2 μm wavelength allows for its use in atmospheric sensing, wind shear detection, and range finding without posing a risk to human vision.

- **Materials Processing:** These lasers can be utilized for the processing of certain polymers and other materials that exhibit strong absorption in the 2 μm range.
- **Pumping of Mid-Infrared Lasers:** Thulium-doped lasers serve as efficient pump sources for other solid-state lasers and optical parametric oscillators (OPOs) to generate longer wavelength mid-infrared radiation.

Advantages of Thulium Doping:

- **High Quantum Efficiency:** A "two-for-one" cross-relaxation process in highly doped Tm^{3+} crystals can result in quantum efficiencies approaching 200%, leading to highly efficient laser operation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Broad Emission Bandwidth:** Thulium-doped materials exhibit a broad emission spectrum, allowing for wavelength tunability and the generation of ultrashort pulses.[\[4\]](#)[\[5\]](#)
- **Diode Pumping:** The absorption bands of Thulium ions, typically around 800 nm, are well-matched with commercially available high-power laser diodes, enabling compact and efficient laser systems.[\[7\]](#)[\[8\]](#)

Data Presentation

The following tables summarize key quantitative data for common Thulium-doped solid-state laser materials.

Table 1: Spectroscopic Properties of Thulium-Doped Laser Crystals

Crystal Host	Dopant Concentration (at.%)	Pump Wavelength (nm)	Peak Emission Wavelength (μm)	Emission Cross-Section ($\times 10^{-20} \text{ cm}^2$)	Fluorescence Lifetime (ms)
Tm:YAG	2 - 8	~785	~2.01	0.29[6]	~10
Tm:YAP	1.0 - 4.0	~794	~1.94 (b-axis), ~1.98 (a, c-axes)	0.43 (at 1.86 μm)[4]	4.4 - 7.7[9]
Tm:GdVO ₄	1.5	~794	~2.29	2.97 (at 2280 nm)[10]	~1.05[11]

Table 2: Laser Performance of Diode-Pumped Thulium-Doped Solid-State Lasers

Laser Crystal	Pumping Scheme	Max. Output Power (W)	Slope Efficiency (%)	Optical-to-Optical Efficiency (%)	Laser Wavelength (μm)
Tm:YAG	3W CW Diode	0.76	44	36	2.01[7][12]
Tm:YAP	3W Diode	0.73	42	-	~2.0[13]
Tm:GdVO ₄	32.8W Diode	6.09	30.8	18.6	2.27 - 2.29[10]
Tm,Ho:GdVO ₄	Double-end pumped	7.4	43.3	-	2.05[14]
Cascade Tm:GdVO ₄	Diode-pumped	8.42 (total)	40	33.1	~2.0 and ~2.3[15]

Experimental Protocols

Protocol 1: Synthesis of Tm:YAG Single Crystal via the Czochralski Method

This protocol outlines the general steps for growing a Thulium-doped Yttrium Aluminum Garnet (Tm:YAG) single crystal using the Czochralski method.[\[11\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Materials and Equipment:

- High-purity (99.99% or higher) raw materials: Tm_2O_3 , Y_2O_3 , Al_2O_3
- Iridium crucible
- Czochralski crystal growth furnace with RF or resistance heating
- YAG seed crystal
- High-precision balance
- Inert gas supply (e.g., Argon or Nitrogen)
- Crystal pulling and rotation mechanism
- Temperature control system

Procedure:

- Material Preparation:
 - Calculate the required molar ratios of Y_2O_3 , Al_2O_3 , and the desired atomic percentage of Tm_2O_3 dopant.
 - Accurately weigh the high-purity oxide powders.
 - Thoroughly mix the powders to ensure homogeneity.
- Melting:
 - Place the mixed powders into the iridium crucible.
 - Position the crucible within the Czochralski furnace.

- Heat the crucible to a temperature above the melting point of YAG (~1970 °C) under an inert atmosphere to form a molten solution.
- Crystal Growth:
 - Lower a YAG seed crystal, attached to a rotating pull rod, towards the molten surface.
 - Allow the seed crystal to touch the melt and partially melt back to ensure a dislocation-free starting point.
 - Slowly decrease the temperature to initiate crystallization at the seed-melt interface.
 - Simultaneously begin to slowly pull the seed crystal upwards while rotating it. Typical pull rates are 1-3 mm/hour, and rotation rates are 5-20 rpm.
 - Carefully control the temperature and pulling/rotation rates to maintain a constant crystal diameter.
- Cooling and Extraction:
 - Once the desired crystal length is achieved, gradually increase the pulling speed to separate the crystal from the melt.
 - Slowly cool the grown crystal to room temperature over several hours to avoid thermal shock and cracking.
- Post-Growth Annealing:
 - Anneal the crystal in air or a controlled atmosphere to relieve internal stress and improve optical quality.[\[11\]](#)

Protocol 2: Characterization of a Tm:YAG Crystal

Objective: To determine the key spectroscopic properties of the grown Tm:YAG crystal.

Equipment:

- Spectrophotometer

- Fluorometer
- Pulsed light source (e.g., flashlamp or laser diode)
- Photodetector and oscilloscope
- Sample polishing equipment

Procedure:

- Sample Preparation: Cut and polish a thin slice of the grown Tm:YAG crystal to optical quality.
- Absorption Spectroscopy:
 - Place the polished sample in the spectrophotometer.
 - Measure the absorption spectrum over a range that includes the pump wavelength (~700-850 nm) and the emission wavelength (~1800-2100 nm).
 - Calculate the absorption cross-section from the measured absorption coefficient and the known dopant concentration.[\[11\]](#)
- Emission Spectroscopy:
 - Excite the sample with a pump source (e.g., a laser diode at the peak absorption wavelength).
 - Collect the emitted fluorescence using the fluorometer.
 - Measure the fluorescence spectrum to determine the peak emission wavelength and bandwidth.
 - Calculate the stimulated emission cross-section using the Füchtbauer-Ladenburg equation.[\[11\]](#)
- Fluorescence Lifetime Measurement:

- Excite the sample with a short pulse from the light source.
- Measure the decay of the fluorescence intensity over time using the photodetector and oscilloscope.
- Fit the decay curve to an exponential function to determine the fluorescence lifetime of the upper laser level.[\[11\]](#)

Protocol 3: Diode-Pumped Tm:YAG Laser Experiment

This protocol describes a basic experimental setup for achieving laser operation from a diode-pumped Tm:YAG crystal.

Equipment:

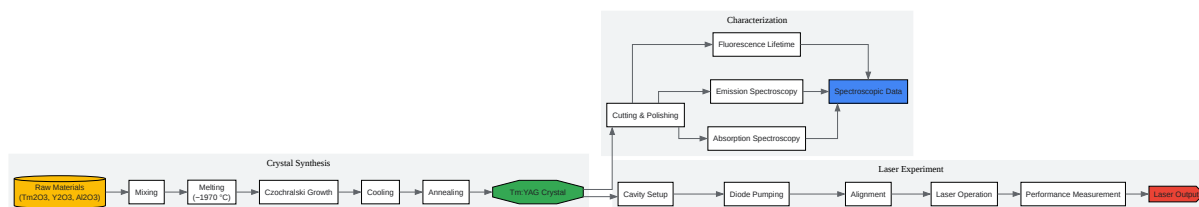
- Tm:YAG crystal (e.g., 4 at.% Tm³⁺)
- Fiber-coupled laser diode pump source (~785 nm) with focusing optics
- Laser cavity mirrors:
 - Input coupler (IC): High reflectivity (>99.8%) at ~2 μm and high transmission (>95%) at the pump wavelength.
 - Output coupler (OC): Partial reflectivity (e.g., 95-98%) at ~2 μm.
- Crystal mount with temperature control (e.g., water-cooled copper block)
- Optical power meter
- Infrared viewer or spectrometer

Procedure:

- Laser Cavity Setup:
 - Mount the Tm:YAG crystal in the temperature-controlled holder.

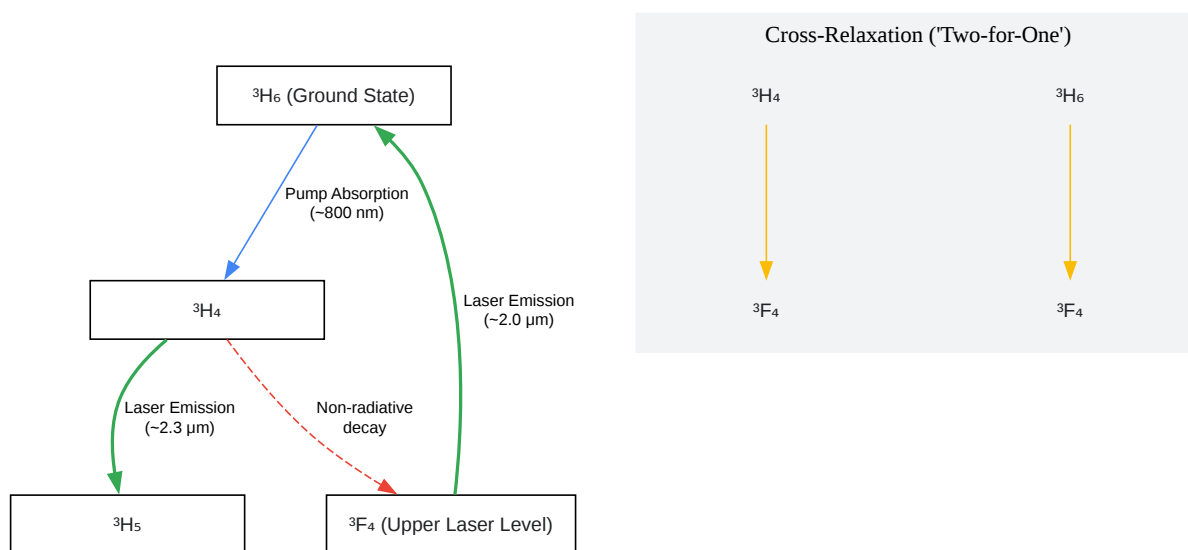
- Align the input coupler and output coupler to form a stable laser resonator with the Tm:YAG crystal as the gain medium. A simple plano-concave resonator is a common starting point.
- Pumping and Alignment:
 - Focus the pump beam from the laser diode into the Tm:YAG crystal through the input coupler.
 - Adjust the position and alignment of the pump beam to achieve good mode matching with the laser cavity mode.
 - Use the infrared viewer to observe the fluorescence from the crystal and optimize the alignment of the cavity mirrors for feedback.
- Laser Operation:
 - Gradually increase the pump power from the laser diode.
 - Monitor the output from the output coupler with the power meter.
 - Observe the laser threshold, which is the pump power at which laser oscillation begins.
 - Measure the output power as a function of the input pump power to determine the slope efficiency.
 - Use a spectrometer to measure the laser emission wavelength.
- Optimization:
 - Adjust the cavity length, mirror alignment, and crystal temperature to optimize the laser output power and beam quality.
 - Experiment with different output couplers to find the optimal transmission for maximum output power.

Mandatory Visualizations



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Caption: Experimental workflow for Thulium-doped solid-state lasers.



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Caption: Simplified energy level diagram for Tm³⁺ ions in a solid-state host.

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